

Application Notes and Protocols for Transition-Metal-Catalyzed Reactions Involving Ynoates

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Compound of Interest

Compound Name: *Methyl 4-(methylamino)but-2-ynoate*

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Introduction: The Versatility of Ynoates in Modern Organic Synthesis

Ynoates, or alkynyl esters, have emerged as powerful and versatile building blocks in the realm of organic synthesis. Their unique electronic structure, characterized by an electron-deficient carbon-carbon triple bond conjugated with an ester group, renders them susceptible to a wide array of chemical transformations. This reactivity profile makes them highly valuable precursors for the synthesis of complex molecules, including pharmaceuticals, agrochemicals, and advanced materials. The strategic activation of ynoates by transition-metal catalysts has unlocked a diverse range of synthetic methodologies, enabling the construction of intricate molecular architectures with high levels of efficiency and selectivity. This guide provides an in-depth exploration of key transition-metal-catalyzed reactions involving ynoates, complete with detailed application notes, experimental protocols, and mechanistic insights to empower researchers in their synthetic endeavors.

Hydrofunctionalization of Ynoates: A Gateway to Functionalized Alkenes

The addition of a hydrogen atom and a heteroatom (or a carbon atom) across the triple bond of ynoates, known as hydrofunctionalization, is a highly atom-economical method for the synthesis of functionalized alkenes.[1][2] Transition metal catalysts play a pivotal role in controlling the regioselectivity and stereoselectivity of these transformations.

Palladium-Catalyzed Hydrocyanation: Stereodivergent Synthesis of β -Cyanated α,β -Unsaturated Esters

The introduction of a nitrile group into organic molecules is of significant interest due to the versatile reactivity of the cyano group. A palladium-catalyzed hydrocyanation of ynoates provides a powerful method for the synthesis of β -cyanated α,β -unsaturated esters. Notably, the stereochemical outcome of this reaction can be controlled by the judicious choice of ligands, allowing for the stereodivergent synthesis of both (E)- and (Z)-isomers.[3]

Causality of Experimental Choices: The selection of the palladium precursor and the phosphine ligand is critical for the success of this reaction. The ligand not only influences the stereoselectivity but also prevents the formation of undesired byproducts. The choice of a suitable cyanide source and solvent system is also crucial for achieving high yields and selectivities.

Experimental Protocol: Palladium-Catalyzed Hydrocyanation of an Ynoate

Materials:

- Ethyl 3-phenylpropiolate (1.0 equiv)
- Acetone cyanohydrin (1.2 equiv)
- $\text{Pd}_2(\text{dba})_3$ (2.5 mol%)
- 1,3-Bis(diphenylphosphino)propane (dppp) (for E-selectivity) or Xantphos (for Z-selectivity) (5 mol%)
- Toluene (anhydrous)
- Standard Schlenk line and glassware for inert atmosphere reactions

Procedure:

- To a flame-dried Schlenk flask under an argon atmosphere, add $\text{Pd}_2(\text{dba})_3$ (0.025 mmol) and the appropriate phosphine ligand (0.05 mmol).
- Add anhydrous toluene (5 mL) and stir the mixture at room temperature for 10 minutes to form the active catalyst complex.
- Add ethyl 3-phenylpropiolate (1.0 mmol) to the reaction mixture.
- Finally, add acetone cyanohydrin (1.2 mmol) dropwise to the stirred solution.
- Heat the reaction mixture to the optimized temperature (e.g., 80 °C) and monitor the progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, cool the reaction to room temperature and concentrate under reduced pressure.
- Purify the residue by flash column chromatography on silica gel (eluent: hexane/ethyl acetate) to afford the desired β -cyanated α,β -unsaturated ester.

Data Summary: Ligand-Controlled Stereodivergent Hydrocyanation

Ynoate Substrate	Ligand	Product Isomer	Yield (%)
Ethyl 3-phenylpropiolate	dppp	E	85
Ethyl 3-phenylpropiolate	Xantphos	Z	82
Methyl 3-decynoate	dppp	E	78
Methyl 3-decynoate	Xantphos	Z	75

Cycloaddition Reactions: Building Carbocyclic and Heterocyclic Scaffolds

The electron-deficient nature of ynoates makes them excellent partners in cycloaddition reactions, enabling the rapid construction of cyclic and heterocyclic frameworks. Transition metal catalysis is instrumental in promoting these reactions under mild conditions and with high selectivity.

Nickel-Catalyzed [2+2+2] Cyclotrimerization: Access to Highly Substituted Arenes

The [2+2+2] cycloaddition of three alkyne units is a powerful method for the synthesis of polysubstituted benzene derivatives.^[4] Nickel-based catalytic systems have proven to be particularly effective for the cyclotrimerization of ynoates, affording highly functionalized aromatic compounds in excellent yields and with high regioselectivity.^{[5][6]}

Causality of Experimental Choices: The choice of the nickel catalyst and the phosphine ligand is crucial for achieving high catalytic activity and regioselectivity. The reaction solvent can also significantly influence the outcome. Anhydrous and oxygen-free conditions are essential to prevent catalyst deactivation.

Experimental Protocol: Nickel-Catalyzed [2+2+2] Cyclotrimerization of an Ynoate

Materials:

- Ethyl propiolate (1.0 equiv)
- Ni(COD)₂ (5 mol%)
- Triphenylphosphine (PPh₃) (10 mol%)
- Anhydrous toluene
- Standard Schlenk line and glassware for inert atmosphere reactions

Procedure:

- In a glovebox, add Ni(COD)₂ (0.05 mmol) and PPh₃ (0.10 mmol) to a Schlenk tube.
- Add anhydrous toluene (2 mL) and stir the mixture at room temperature for 15 minutes.

- Add a solution of ethyl propiolate (1.0 mmol) in anhydrous toluene (3 mL) to the catalyst mixture.
- Seal the Schlenk tube and heat the reaction mixture at 60 °C.
- Monitor the reaction progress by GC-MS.
- Upon completion, cool the reaction to room temperature and pass it through a short pad of silica gel, eluting with ethyl acetate.
- Concentrate the filtrate under reduced pressure and purify the residue by flash column chromatography to afford the tri-substituted benzene product.

Data Summary: Nickel-Catalyzed Cyclotrimerization of Various Ynoates

Ynoate	Catalyst System	Major Regioisomer	Yield (%)
Methyl propiolate	Ni(COD) ₂ / PPh ₃	1,2,4-trisubstituted	92
Ethyl propiolate	Ni(COD) ₂ / PPh ₃	1,2,4-trisubstituted	95
tert-Butyl propiolate	Ni(COD) ₂ / PPh ₃	1,2,4-trisubstituted	90

Cross-Coupling Reactions: Forging Carbon-Carbon Bonds

Palladium-catalyzed cross-coupling reactions have revolutionized organic synthesis, and ynoates can serve as effective coupling partners in these transformations.^{[7][8]} The Suzuki-Miyaura coupling, which involves the reaction of an organoboron compound with an organic halide, can be adapted for ynoates to form conjugated enynes and other valuable structures.

Palladium-Catalyzed Suzuki-Miyaura Coupling of Ynoates

The coupling of ynoates with aryl or vinyl boronic acids provides a direct route to α,β -alkenic esters with extended conjugation. This reaction is typically catalyzed by a palladium(0) species in the presence of a base.

Causality of Experimental Choices: The choice of the palladium catalyst, ligand, and base is critical for an efficient cross-coupling reaction. The ligand stabilizes the palladium catalyst and facilitates the catalytic cycle. The base is required to activate the organoboron reagent. The reaction is sensitive to air and moisture, necessitating the use of inert atmosphere techniques.

Experimental Protocol: Palladium-Catalyzed Suzuki-Miyaura Coupling of an Ynoate

Materials:

- Ethyl 3-iodopropiolate (1.0 equiv)
- Phenylboronic acid (1.2 equiv)
- $\text{Pd(PPh}_3)_4$ (5 mol%)
- Potassium carbonate (2.0 equiv)
- 1,4-Dioxane/Water (4:1)
- Standard Schlenk line and glassware for inert atmosphere reactions

Procedure:

- To a Schlenk flask, add ethyl 3-iodopropiolate (1.0 mmol), phenylboronic acid (1.2 mmol), $\text{Pd(PPh}_3)_4$ (0.05 mmol), and potassium carbonate (2.0 mmol).
- Evacuate and backfill the flask with argon three times.
- Add degassed 1,4-dioxane (8 mL) and degassed water (2 mL).
- Heat the reaction mixture to 80 °C and stir until the starting material is consumed (monitored by TLC).
- Cool the reaction to room temperature and add water (10 mL).
- Extract the mixture with ethyl acetate (3 x 15 mL).

- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to obtain the desired coupled product.

Reductive Coupling Reactions: Formation of Functionalized Alcohols

The reductive coupling of ynoates with carbonyl compounds, catalyzed by transition metals, offers a powerful method for the synthesis of highly functionalized allylic alcohols. Nickel catalysts have been shown to be particularly effective in promoting these transformations.[9]

Nickel-Catalyzed Reductive Coupling of Ynoates and Aldehydes

This reaction involves the coupling of an ynoate and an aldehyde in the presence of a nickel catalyst and a reducing agent, typically a silane. The reaction proceeds with high regioselectivity to afford valuable α -hydroxy- β,γ -unsaturated esters.

Causality of Experimental Choices: The choice of the nickel precursor, N-heterocyclic carbene (NHC) ligand, and silane reductant are key to the success and selectivity of the reaction. The NHC ligand plays a crucial role in stabilizing the nickel catalytic species and influencing the regiochemical outcome. The silane must be sufficiently reactive to drive the reductive cycle.

Experimental Protocol: Nickel-Catalyzed Reductive Coupling of an Ynoate and an Aldehyde

Materials:

- Ethyl propiolate (1.0 equiv)
- Benzaldehyde (1.2 equiv)
- $\text{Ni}(\text{COD})_2$ (5 mol%)
- SIPr (1,3-bis(2,6-diisopropylphenyl)imidazol-2-ylidene) (5 mol%)

- Triethylsilane (2.0 equiv)
- Anhydrous toluene
- Standard Schlenk line and glassware for inert atmosphere reactions

Procedure:

- In a glovebox, add $\text{Ni}(\text{COD})_2$ (0.05 mmol) and SIPr (0.05 mmol) to a Schlenk tube.
- Add anhydrous toluene (2 mL) and stir for 10 minutes.
- Add ethyl propiolate (1.0 mmol) and benzaldehyde (1.2 mmol) to the reaction mixture.
- Finally, add triethylsilane (2.0 mmol).
- Seal the tube and stir the reaction at room temperature.
- Monitor the reaction by TLC or GC-MS.
- Upon completion, quench the reaction with a few drops of water and pass it through a plug of silica gel.
- Concentrate the filtrate and purify the residue by flash column chromatography to yield the desired allylic alcohol.

Domino and Tandem Reactions: Accessing Molecular Complexity

The unique reactivity of ynoates makes them ideal substrates for domino or tandem reactions, where multiple bond-forming events occur in a single pot, leading to a rapid increase in molecular complexity.^[7]^[10] Gold catalysts are particularly adept at initiating such cascades due to their strong π -acidic nature.^[11]^[12]

Gold-Catalyzed Domino Cyclization/Nucleophilic Addition

Gold catalysts can activate the alkyne moiety of an appropriately substituted ynoate to trigger an intramolecular cyclization, which is then followed by an intermolecular nucleophilic attack. This strategy allows for the efficient synthesis of complex heterocyclic systems.

Causality of Experimental Choices: The choice of the gold catalyst and the nucleophile are the determining factors in this domino reaction. Cationic gold(I) complexes are typically the most effective catalysts. The nucleophile must be reactive enough to trap the cyclized intermediate but not so reactive that it interferes with the initial cyclization step.

Experimental Protocol: Gold-Catalyzed Domino Reaction of an o-Alkynylphenyl Ynoate

Materials:

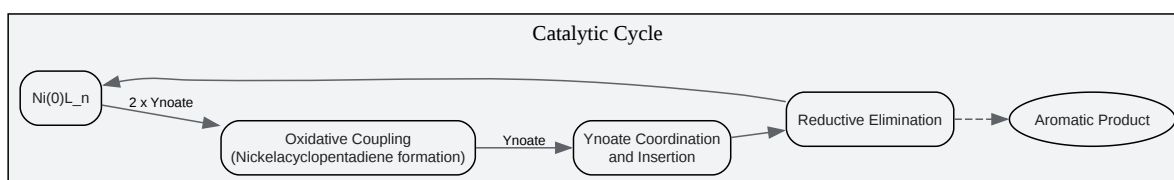
- Ethyl 2-(phenylethynyl)benzoate (1.0 equiv)
- Methanol (as nucleophile and solvent)
- (Johnphos)Au(MeCN)SbF₆ (2 mol%)
- Anhydrous dichloromethane (DCM)
- Standard laboratory glassware

Procedure:

- To a solution of ethyl 2-(phenylethynyl)benzoate (0.5 mmol) in anhydrous DCM (5 mL), add (Johnphos)Au(MeCN)SbF₆ (0.01 mmol).
- Add methanol (2.5 mmol, 5 equiv).
- Stir the reaction mixture at room temperature and monitor its progress by TLC.
- Once the starting material is consumed, concentrate the reaction mixture under reduced pressure.
- Purify the residue by flash column chromatography on silica gel to obtain the desired polycyclic product.

Visualization of Reaction Mechanisms and Workflows

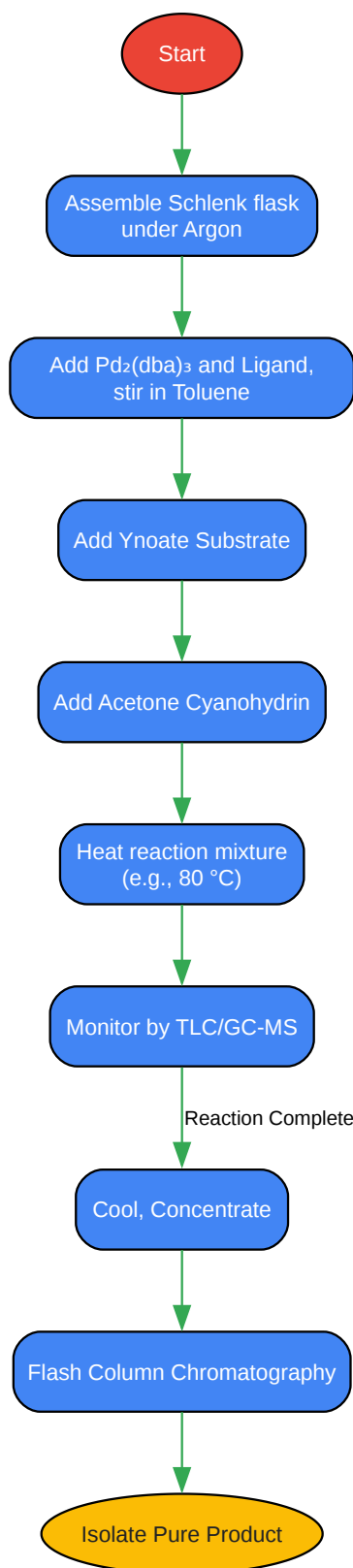
Mechanism of Nickel-Catalyzed [2+2+2] Cyclotrimerization of Ynoates



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Caption: Nickel-catalyzed [2+2+2] cyclotrimerization of ynoates.

Experimental Workflow for Palladium-Catalyzed Hydrocyanation



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